

Personal protective equipment for handling 1-(1-Bromoethyl)-3-(trifluoromethyl)benzene

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Compound of Interest

Compound Name:	1-(1-Bromoethyl)-3-(trifluoromethyl)benzene
Cat. No.:	B1272926

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Essential Safety and Handling Guide for 1-(1-Bromoethyl)-3-(trifluoromethyl)benzene

Disclaimer: No specific Safety Data Sheet (SDS) for **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene** was located. The following information is synthesized from data for structurally similar compounds, including 1-(1-Bromoethyl)-3,5-bis(trifluoromethyl)benzene and 1-(Bromomethyl)-3-(trifluoromethyl)benzene. This guide should be used with caution and supplemented with a thorough risk assessment by qualified personnel before handling the specified chemical.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene**. It outlines essential personal protective equipment (PPE), emergency procedures, and operational plans for safe handling and disposal.

Quantitative Data Summary

The physical and chemical properties of **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene** are expected to be similar to the compounds listed below.

Property	Value	Source Compound
Molecular Formula	C9H8BrF3	1-(2-Bromoethyl)-3-(trifluoromethyl)benzene
Molecular Weight	253.06 g/mol	1-(2-Bromoethyl)-3-(trifluoromethyl)benzene
Appearance	Colorless to light yellow clear liquid	1-(2-Bromoethyl)-3-(trifluoromethyl)benzene
Boiling Point	94 °C / 12 mmHg	1-(2-Bromoethyl)-3-(trifluoromethyl)benzene
Density	1.49 g/cm³	1-(2-Bromoethyl)-3-(trifluoromethyl)benzene
Flash Point	90 °C / 194 °F	1-(Bromomethyl)-3-(trifluoromethoxy)benzene [1]

Hazard Identification and Personal Protective Equipment (PPE)

Based on analogous compounds, **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene** is anticipated to be a combustible liquid that may cause skin and serious eye irritation, and potentially respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard	Recommended PPE
Eye and Face Protection	Chemical splash goggles and a face shield where splashing is possible.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a flame-resistant lab coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. [2] If ventilation is insufficient, a NIOSH/MSHA-approved respirator may be necessary. [1]

Experimental Protocols: Safe Handling and Disposal

Pre-Handling Checklist

- Verify Fume Hood Function: Ensure the chemical fume hood is operational.
- Locate Safety Equipment: Confirm the location and accessibility of the safety shower and eyewash station.
- Prepare Spill Kit: Have a spill kit with absorbent materials readily available.
- Don PPE: Put on all required personal protective equipment.

Step-by-Step Handling Procedure

- Chemical Transport: When moving the chemical, use a secondary container to prevent spills.
- Weighing and Transferring: Conduct all weighing and transferring of the chemical inside a certified chemical fume hood to minimize inhalation of vapors.
- Performing Reactions: Use appropriate glassware and equipment to avoid splashing and ensure containment.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[2][3]

First Aid Measures

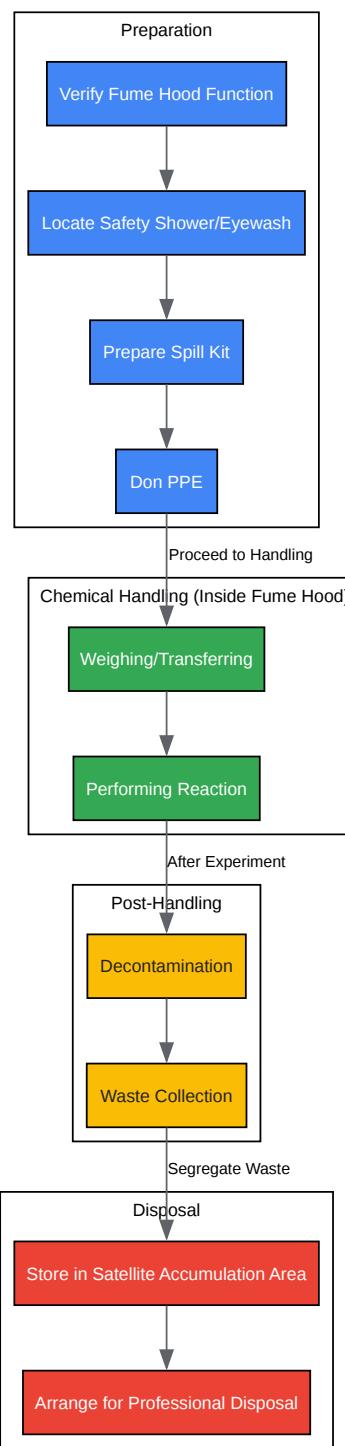
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [2] [3]
Skin Contact	Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [2] [3]

Disposal Plan

- Waste Segregation: Collect all waste containing **1-(1-Bromoethyl)-3-(trifluoromethyl)benzene** in a designated, clearly labeled "Halogenated Organic Waste" container.
- Labeling: Ensure the waste container is labeled with "Hazardous Waste" and the full chemical name.
- Storage of Waste: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental services company, following all local, state, and federal regulations.[\[2\]](#)[\[3\]](#)

Visualized Workflow for Safe Handling

Workflow for Safe Handling of 1-(1-Bromoethyl)-3-(trifluoromethyl)benzene

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Caption: Safe handling workflow from preparation to disposal.

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